

An In-Depth Technical Guide on 4-Chlorodeoxybenzoin: Physical and Chemical Properties

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Compound of Interest

Compound Name: *Benzyl 4-chlorophenyl ketone*

Cat. No.: *B156412*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the core physical and chemical characteristics of 4-Chlorodeoxybenzoin, a crucial intermediate in various synthetic pathways. The information is presented to support laboratory research and development activities, ensuring both scientific integrity and practical application.

Core Compound Identity and Physical Properties

4-Chlorodeoxybenzoin, systematically named 2-(4-chlorophenyl)-1-phenylethanone, is a deoxybenzoin derivative. Its physical state at ambient temperature is a solid, typically presenting as a powder. The coloration can range from white to a slight pale yellow, which can be indicative of purity.

A critical physical parameter for the characterization of this compound is its melting point. The established melting point for 4-Chlorodeoxybenzoin is in the range of 45-50 °C (113-122 °F). This thermal property is a key indicator used to assess the purity of a synthesized batch.

Table 1: Summary of Physical and Chemical Properties

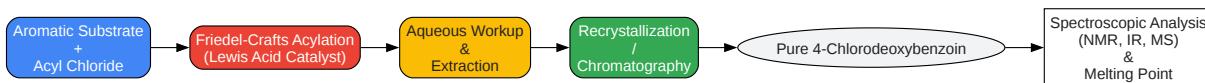
Property	Value	Source
Chemical Name	2-(4-chlorophenyl)-1-phenylethanone	N/A
Synonyms	4'-Chlorodeoxybenzoin	N/A
Molecular Formula	C ₁₄ H ₁₁ ClO	N/A
Molecular Weight	230.69 g/mol	N/A
Melting Point	45-50 °C (113-122 °F)	
Boiling Point	213-214 °C (415-417 °F)	
Appearance	White to slightly pale yellow powder	[1]

Synthesis and Reaction Pathway

The synthesis of 4-Chlorodeoxybenzoin and related benzophenone derivatives often involves a Friedel-Crafts acylation reaction. In a typical procedure, a substituted benzoyl chloride is reacted with a suitable aromatic substrate in the presence of a Lewis acid catalyst, such as anhydrous aluminum chloride (AlCl₃).

For instance, the synthesis of a related compound, 4-nitro-4'-chlorobenzophenone, is achieved by reacting p-nitrobenzoyl chloride with chlorobenzene using anhydrous AlCl₃ as a catalyst.[2] This highlights a common synthetic strategy for this class of compounds. The resulting product can then undergo further reactions, such as reduction of a nitro group to an amine, to create other valuable intermediates.[2]

The following diagram illustrates a generalized workflow for the synthesis and subsequent purification and characterization of such compounds.



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Caption: Generalized workflow for the synthesis and characterization of deoxybenzoin derivatives.

Scientific Integrity: Characterization and Purity Assessment

To ensure the identity and purity of synthesized 4-Chlorodeoxybenzoin, a suite of analytical techniques is employed. This multi-faceted approach provides a self-validating system for quality control.

Melting Point Analysis

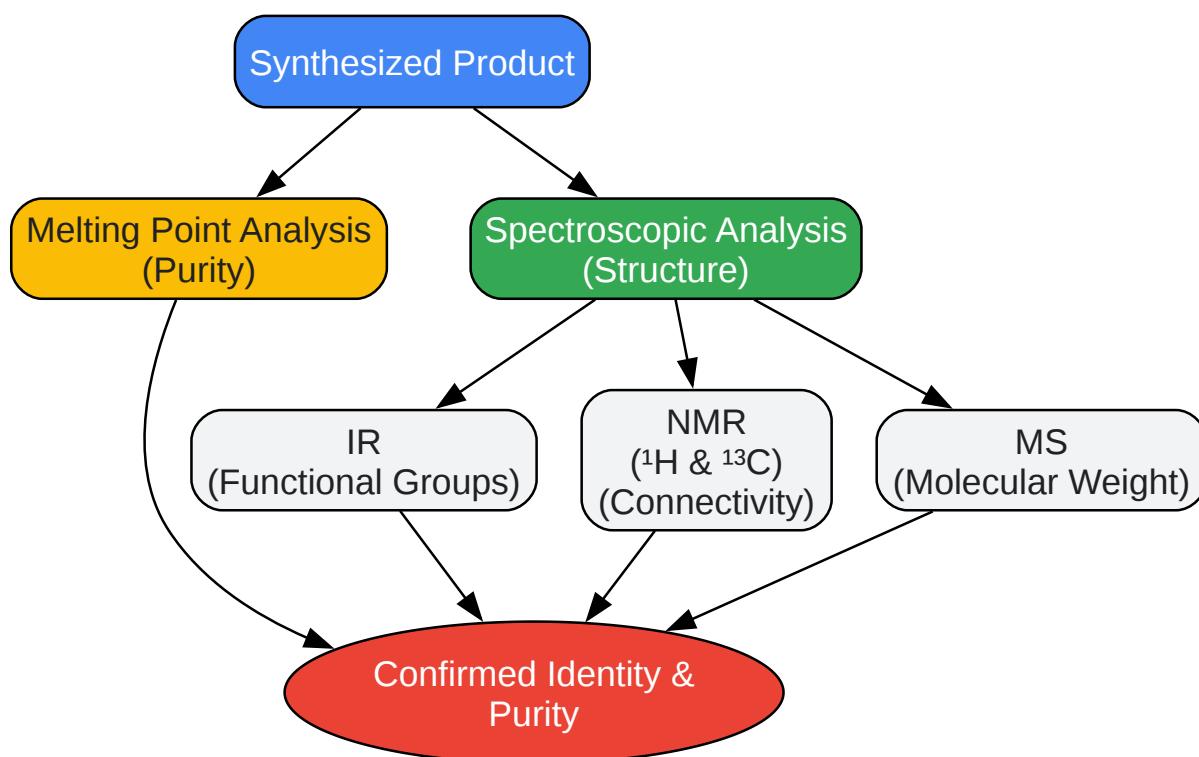
As previously stated, the melting point is a primary indicator of purity. A sharp melting range that aligns with the literature value of 45-50 °C suggests a high degree of purity.

Spectroscopic Methods

A combination of spectroscopic techniques is essential for unambiguous structural confirmation.

- Infrared (IR) Spectroscopy: This technique is used to identify the presence of key functional groups. For 4-Chlorodeoxybenzoin, a characteristic strong absorption band corresponding to the carbonyl (C=O) stretching vibration would be expected.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): NMR provides detailed information about the carbon-hydrogen framework of the molecule. The chemical shifts, integration, and coupling patterns in the ^1H NMR spectrum, along with the number of signals in the ^{13}C NMR spectrum, allow for a complete assignment of the molecular structure.
- Mass Spectrometry (MS): MS is used to determine the molecular weight of the compound and to analyze its fragmentation pattern, which can provide further structural evidence.

The logical relationship between these characterization techniques is illustrated below.



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Caption: Logical flow for the comprehensive characterization of 4-Chlorodeoxybenzoin.

Safety and Handling

4-Chlorodeoxybenzoin is classified as harmful if swallowed, causes skin irritation, may cause an allergic skin reaction, and causes serious eye irritation. It is also toxic to aquatic life with long-lasting effects. Therefore, appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area, such as a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

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